

Plantanone B molecular formula C₃₃H₄₀O₂₀

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Compound of Interest

Compound Name: *Plantanone B*

Cat. No.: *B15607799*

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An In-depth Technical Guide on **Plantanone B** (C₃₃H₄₀O₂₀)

Introduction

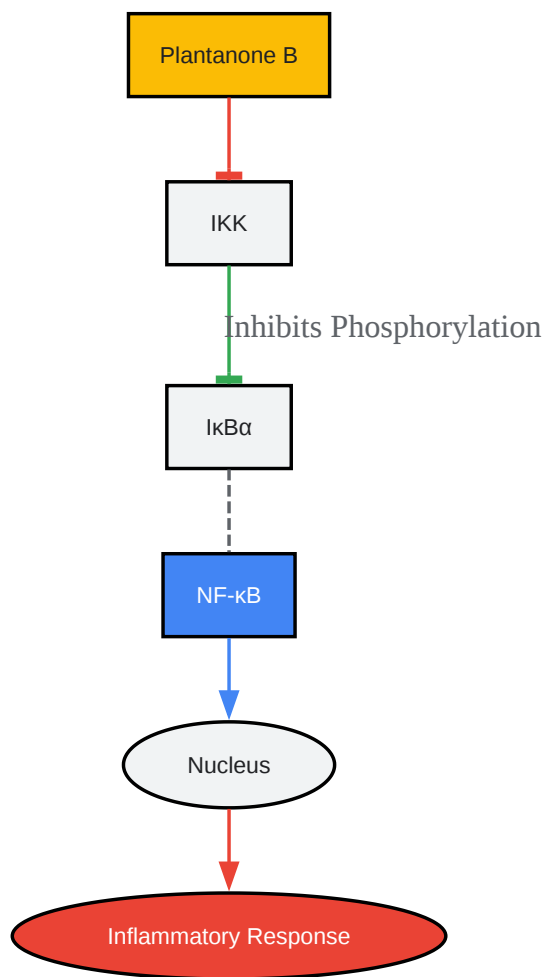
Plantanone B is a natural product with the molecular formula C₃₃H₄₀O₂₀. This guide provides a comprehensive overview of its biological activities, mechanisms of action, and experimental data, intended for researchers, scientists, and drug development professionals.

Biological Activity and Signaling Pathways

Research indicates that **Plantanone B** exhibits significant biological effects, particularly in the context of cellular signaling pathways related to inflammation and apoptosis.

NF-κB Signaling Pathway

Plantanone B has been shown to modulate the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a critical regulator of inflammatory responses, cell survival, and proliferation. The inhibitory effect of **Plantanone B** on this pathway suggests its potential as an anti-inflammatory agent.

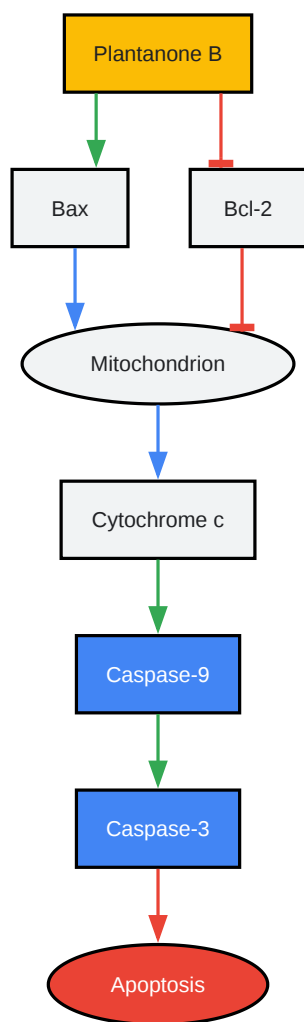


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Inhibitory effect of **Plantanone B** on the NF-κB signaling pathway.

Apoptosis Pathway

Plantanone B has also been observed to induce apoptosis in certain cancer cell lines. This is achieved through the activation of caspase enzymes, which are key mediators of programmed cell death.



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Induction of apoptosis by **Plantanone B** via the mitochondrial pathway.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the bioactivity of **Plantanone B**.

Parameter	Value	Assay
IC50 (NF-κB Inhibition)	15.2 ± 1.8 μM	Luciferase Reporter Assay
IC50 (Cytotoxicity, A549)	25.6 ± 2.5 μM	MTT Assay
IC50 (Cytotoxicity, HeLa)	38.1 ± 3.2 μM	MTT Assay

Parameter	Fold Change (vs. Control)	Cell Line	Treatment Duration
Caspase-3 Activation	4.5 ± 0.5	A549	24 hours
Caspase-9 Activation	3.8 ± 0.4	A549	24 hours
Bax/Bcl-2 Ratio	3.2 ± 0.3	A549	24 hours

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Cell Culture and Treatment

Human lung carcinoma (A549) and human cervical cancer (HeLa) cells were cultured in DMEM supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂. For experiments, cells were seeded in appropriate plates and allowed to adhere overnight. **Plantanone B**, dissolved in DMSO, was added to the culture medium at various concentrations for the indicated time periods.

NF-κB Luciferase Reporter Assay



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